physical properties of 4-(4-Chlorophenyl)benzoic acid

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Compound of Interest

Compound Name:	*4-(4-Chlorophenyl)benzoic acid*
CAS No.:	*5748-41-4*
Cat. No.:	*B1582905*

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An In-depth Technical Guide to the Physical Properties of **4-(4-Chlorophenyl)benzoic Acid**

Executive Summary

This technical guide provides a comprehensive analysis of the core physical and chemical properties of **4-(4-Chlorophenyl)benzoic acid** (CAS No. 5748-41-4). Designed for researchers, scientists, and professionals in drug development and materials science, this document synthesizes available data on the compound's molecular structure, spectroscopic profile, thermal behavior, and solubility characteristics. Where direct experimental data is not publicly available, this guide provides expert analysis based on established principles and data from structurally analogous compounds. Furthermore, it outlines detailed, best-practice experimental protocols for the determination of these properties, ensuring a self-validating framework for laboratory investigation. The integration of theoretical insights with practical methodologies aims to equip researchers with the foundational knowledge required for the effective application and study of this compound.

Introduction to 4-(4-Chlorophenyl)benzoic Acid

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4-(4-Chlorophenyl)benzoic acid, also known as 4'-Chlorobiphenyl-4-carboxylic acid, is a biphenyl derivative characterized by a benzoic acid scaffold substituted with a 4-chlorophenyl group at the para position.[1][2] This bifunctional arrangement, featuring a polar carboxylic acid group and a large, nonpolar, chlorinated biphenyl system, imparts a unique set of physical properties that make it a valuable intermediate in various scientific fields. The carboxylic acid moiety serves as a versatile handle for synthetic modifications, such as the formation of esters and amides, while the chlorinated biphenyl core is a structural motif found in materials with high thermal stability and in molecules with potential pharmacological activity.[2] A thorough understanding of its physical properties is therefore paramount for its application in chemical synthesis, structure-activity relationship (SAR) studies, and materials science.[2]

This guide provides a detailed examination of these properties, grounded in authoritative data and established analytical methodologies.

Core Physicochemical Properties

A compound's utility is fundamentally defined by its physical and chemical characteristics. This section consolidates the known data for **4-(4-Chlorophenyl)benzoic acid**.

Molecular and Formulaic Data

The fundamental identity of **4-(4-Chlorophenyl)benzoic acid** is established by its molecular formula, weight, and structural identifiers. This information is critical for stoichiometric calculations, analytical characterization, and database referencing.

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Property	Value	Source(s)
IUPAC Name	4-(4-chlorophenyl)benzoic acid	[2]
Synonym	4'-Chlorobiphenyl-4-carboxylic acid	[1]
CAS Number	5748-41-4	[1]
Molecular Formula	$C_{13}H_9ClO_2$	[1][2][3]
Molecular Weight	232.66 g/mol	[1][3]
Appearance	Solid	[1]
InChI Key	FIMRRWLTRBEAOM-UHFFFAOYSA-N	[1]

Spectroscopic Profile: An Analytical Fingerprint

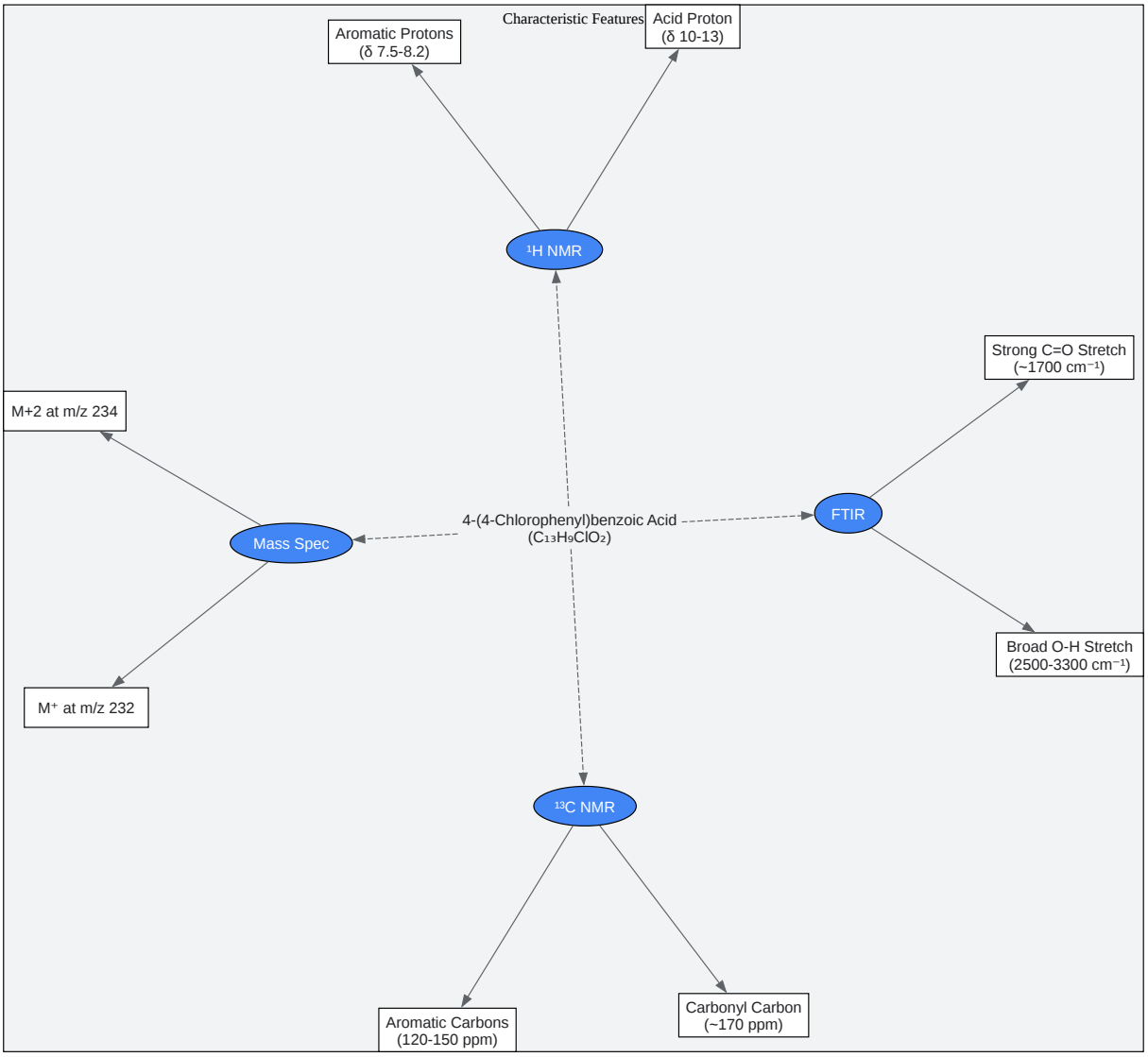
The spectroscopic profile of a molecule provides an unambiguous structural fingerprint. While a complete, published set of spectra for **4-(4-Chlorophenyl)benzoic acid** is not available, its structure allows for a robust prediction of its key spectral features based on well-understood principles of NMR, IR, and Mass Spectrometry.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The proton NMR spectrum is expected to be complex in the aromatic region (typically δ 7.5-8.2 ppm). The protons on the two phenyl rings will appear as a series of doublets and doublets of doublets due to their distinct chemical environments and coupling patterns. The carboxylic acid proton (-COOH) will present as a broad singlet at a significantly downfield chemical shift (typically δ 10-13 ppm), which can be confirmed by D_2O exchange.
  - ^{13}C NMR: The carbon NMR spectrum will show 13 distinct signals. The carbonyl carbon of the carboxylic acid will be the most downfield signal (approx. 165-175 ppm). The aromatic region will contain multiple signals between 120-150 ppm, including four quaternary carbons (C-1, C-4, C-1', C-4').

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- Fourier-Transform Infrared (FTIR) Spectroscopy: The IR spectrum is defined by its functional groups. Key expected absorptions include:
  - A very broad O-H stretch from the carboxylic acid dimer, typically appearing from 2500 to 3300 cm^{-1}.[4]
  - A strong, sharp C=O stretch from the carbonyl group, expected around 1680-1710 cm^{-1}.[4]
  - Aromatic C=C stretching vibrations in the 1450-1600 cm^{-1} region.[4]
  - A C-O stretching vibration around 1200-1300 cm^{-1}.
  - A C-Cl stretching vibration, typically found in the 700-800 cm^{-1} range.
- Mass Spectrometry (MS):
  - In an electron ionization (EI) mass spectrum, the molecular ion peak ($[M]^+$) would be observed at m/z 232. The presence of a chlorine atom would be confirmed by a characteristic M+2 isotopic peak at m/z 234, with an intensity approximately one-third that of the molecular ion peak. Key fragmentation patterns would likely involve the loss of -OH (m/z 215) and -COOH (m/z 187).

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Caption: Relationship between molecular structure and expected spectroscopic signals.

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Thermal Properties: Melting Point

The melting point is a critical indicator of purity and is influenced by the compound's crystal lattice energy.

- Melting Point (mp): 289-291 °C[1]

This high melting point is indicative of a stable, well-ordered crystal lattice, likely facilitated by strong intermolecular hydrogen bonding between the carboxylic acid groups and significant van der Waals forces from the large biphenyl system.

Solubility and Partitioning Behavior

Solubility is a key parameter in drug development and reaction chemistry, dictating bioavailability and solvent selection.

- Solubility Profile: While specific quantitative data for **4-(4-Chlorophenyl)benzoic acid** is limited, its solubility can be inferred from its structure. The presence of the polar carboxylic acid group suggests solubility in polar organic solvents like methanol, ethanol, and DMSO.[5][6] Conversely, the large, nonpolar biphenyl core predicts poor solubility in water. It is expected to be soluble in aqueous base (e.g., NaOH, $NaHCO_3$) due to the deprotonation of the carboxylic acid to form the more soluble carboxylate salt.

Acidity (pKa)

The acid dissociation constant (pKa) quantifies the acidity of the carboxylic acid proton.

- pKa: An experimental pKa for **4-(4-Chlorophenyl)benzoic acid** is not readily available. However, it can be estimated by comparison to structurally similar compounds. The pKa of 4-chlorobenzoic acid is 3.98.[6][7] The additional phenyl group in **4-(4-Chlorophenyl)benzoic acid** is weakly electron-withdrawing, which should slightly increase the acidity (i.e., lower the pKa) relative to benzoic acid (pKa ≈ 4.2). Therefore, a pKa value slightly below 3.98 would be a reasonable estimate. This indicates it is a moderately strong organic acid that will exist predominantly in its anionic (carboxylate) form at physiological pH (7.4).[7]

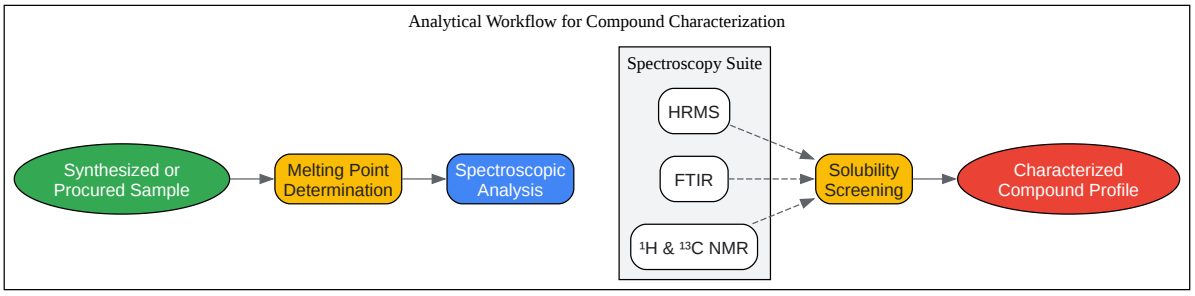
Crystallography and Solid-State Properties

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The solid-state form of a compound can significantly impact its physical properties. While a specific crystal structure determination was not found in the search results, carboxylic acids, particularly aromatic ones, commonly form hydrogen-bonded dimers in the solid state. This dimerization, combined with π-stacking of the aromatic rings, would contribute to the high melting point and thermodynamic stability of the crystalline form. The potential for polymorphism (the existence of multiple crystal forms) cannot be excluded and should be considered in pharmaceutical development.

Experimental Methodologies

To ensure scientific rigor, the determination of physical properties must follow validated protocols. The following sections detail the methodologies for characterizing a sample of **4-(4-Chlorophenyl)benzoic acid**.



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Caption: General experimental workflow for physical characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure and assess the purity of the sample.

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- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$). DMSO-d_6 is often preferred for carboxylic acids as it helps in observing the exchangeable acid proton.
- ^1H NMR Acquisition:
  - Acquire a standard 1D proton spectrum.
  - Rationale: This provides information on the number of different types of protons and their neighboring environments.
  - Perform a D_2O exchange experiment: Add a drop of D_2O to the NMR tube, shake, and re-acquire the spectrum. The disappearance of the broad -COOH signal confirms its identity.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Rationale: This confirms the number of unique carbon atoms in the molecule, validating the carbon backbone.
- Data Analysis: Integrate proton signals to determine relative ratios. Assign peaks based on expected chemical shifts and coupling patterns, comparing them to predicted spectra or data from analogous structures.

Fourier-Transform Infrared (FTIR) Spectroscopy

Objective: To identify the key functional groups present in the molecule.

- Sample Preparation: Prepare the sample using an Attenuated Total Reflectance (ATR) accessory or by creating a KBr pellet. ATR is a modern, rapid method requiring minimal sample.
  - ATR: Place a small amount of the solid sample directly onto the ATR crystal.
  - KBr Pellet: Mix ~1 mg of the sample with ~100 mg of dry KBr powder. Grind to a fine powder and press into a transparent pellet using a hydraulic press.

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- Data Acquisition:
  - Collect a background spectrum of the empty ATR crystal or the pure KBr pellet.
  - Rationale: This is essential to subtract atmospheric (CO_2, H_2O) and accessory-related absorptions from the sample spectrum.
  - Collect the sample spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1}.
- Data Analysis: Identify characteristic absorption bands (O-H, C=O, C=C, C-Cl) and compare their positions to established correlation charts.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and elemental formula.

- Sample Preparation: Dissolve a small amount of the sample (~1 mg/mL) in a suitable solvent (e.g., methanol or acetonitrile).
- Data Acquisition:
  - Introduce the sample into a High-Resolution Mass Spectrometer (HRMS), typically using an Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) source. ESI in negative ion mode is well-suited for carboxylic acids ($[M-H]^-$).
  - Rationale: HRMS provides highly accurate mass measurements (to within 5 ppm), which allows for the unambiguous determination of the elemental formula.
- Data Analysis:
  - Identify the molecular ion peak (e.g., $[M-H]^-$ or $[M+H]^+$).
  - Verify the mass accuracy and use the instrument's software to calculate the elemental formula.
  - Analyze the isotopic pattern to confirm the presence of one chlorine atom.

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Melting Point Determination

Objective: To assess the thermal transition from solid to liquid and to serve as an indicator of purity.

- Sample Preparation: Finely grind a small amount of the crystalline sample. Pack the powder into a capillary tube to a height of 2-3 mm.
- Measurement:
  - Place the capillary tube into a calibrated digital melting point apparatus.
  - Use a rapid heating rate (10-20 °C/min) to find an approximate melting range.
  - Rationale: This initial scan prevents excessive time spent on the precise measurement.
  - Perform a second measurement with a new sample, heating rapidly to ~20 °C below the approximate melting point, then reducing the ramp rate to 1-2 °C/min.
- Data Analysis: Record the temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample. A sharp melting range (≤ 2 °C) is indicative of high purity. The observed range of 289-291 °C is consistent with a pure compound.[1]

Conclusion

4-(4-Chlorophenyl)benzoic acid is a crystalline solid with a high melting point, reflecting a stable molecular lattice. Its spectroscopic characteristics are well-defined by its constituent functional groups—a carboxylic acid and a chlorinated biphenyl system. While poorly soluble in water, its acidic nature permits dissolution in basic aqueous solutions. The data and protocols presented in this guide provide a robust framework for the identification, characterization, and utilization of this compound in research and development settings. The combination of empirical data and predictive analysis based on established chemical principles offers a comprehensive understanding of its core physical properties.

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